

4-Bromo-2-methoxybenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromo-2-methoxybenzonitrile**

Cat. No.: **B1291993**

[Get Quote](#)

An In-Depth Technical Guide on **4-Bromo-2-methoxybenzonitrile**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of the molecular formula and weight of **4-Bromo-2-methoxybenzonitrile**, a compound of interest in organic synthesis and pharmaceutical research.

Core Molecular Data

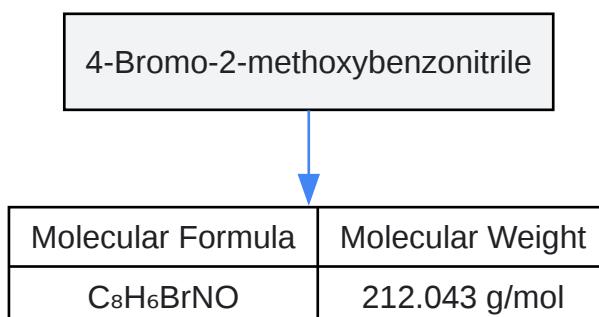
4-Bromo-2-methoxybenzonitrile is an organic compound that serves as a versatile intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical sectors.^{[1][2]} Its chemical structure, featuring bromine and methoxy functional groups, allows for a variety of chemical transformations.^[2]

The fundamental molecular properties of **4-Bromo-2-methoxybenzonitrile** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO[1][2][3][4][5]
Molecular Weight	212.043 g/mol [1][4]
Alternate Names	2-methoxy-4-bromobenzonitrile[1]
CAS Number	330793-38-9[1][2][3][5]
Appearance	White to off-white crystalline powder or light yellow solid[1][2][4]

Logical Relationship of Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name and molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]

- 2. chemimpex.com [chemimpex.com]
- 3. chemuniverse.com [chemuniverse.com]
- 4. Benzonitrile, 4-Bromo-2-Methoxy- | Properties, Safety, Uses, Supplier China | Chemical Data & MSDS [nj-finechem.com]
- 5. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [4-Bromo-2-methoxybenzonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291993#4-bromo-2-methoxybenzonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com